

# Guaiacylglycerol-beta-guaiacyl ether CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Guaiacylglycerol-beta-guaiacyl ether*

Cat. No.: *B1235921*

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## In-Depth Technical Guide: Guaiacylglycerol- $\beta$ -guaiacyl Ether

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Guaiacylglycerol- $\beta$ -guaiacyl ether, a key model compound in lignin research. It covers its fundamental properties, detailed experimental protocols for its synthesis and degradation, and an exploration of its metabolic pathways.

## Core Data Presentation

Guaiacylglycerol- $\beta$ -guaiacyl ether is a dimer that represents the most common type of linkage found in lignin, the  $\beta$ -O-4 aryl ether bond. Its study is crucial for understanding lignin's complex structure and developing efficient methods for its depolymerization, a key step in biorefinery processes.

| Property          | Value   |
|-------------------|---|
| CAS Number        | 7382-59-4   |
| Molecular Weight  | 320.34 g/mol  |
| Molecular Formula | C <sub>17</sub> H <sub>20</sub> O <sub>6</sub>                          |
| Synonyms          | GGE, 1-(4-Hydroxy-3-methoxyphenyl)-2-(2-methoxyphenoxy)-1,3-propanediol |

## Experimental Protocols

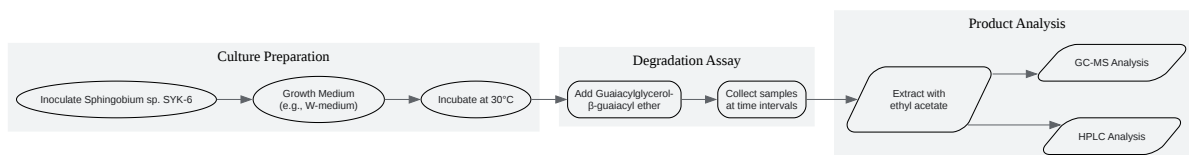
### Synthesis of Guaiacylglycerol- $\beta$ -guaiacyl Ether

A common synthetic route for Guaiacylglycerol- $\beta$ -guaiacyl ether involves a five-step process starting from guaiacol. A key step in this synthesis is the condensation reaction between 4-( $\alpha$ -bromoacetyl)-guaiacol and guaiacol.[1][2][3] The resulting intermediate is then converted to the final product through a series of reactions including condensation with formaldehyde and reduction with sodium borohydride.[3] The synthesis can be monitored by thin-layer chromatography (TLC), and the final product is characterized by <sup>1</sup>H-NMR and 2D-NMR spectroscopy.[3]

### Microbial Degradation by *Sphingobium* sp. SYK-6

*Sphingobium* sp. SYK-6 is a well-studied bacterium capable of degrading a wide variety of lignin-related compounds, including Guaiacylglycerol- $\beta$ -guaiacyl ether.[4][5] The degradation pathway involves a series of stereospecific enzymatic reactions.

Experimental Workflow:



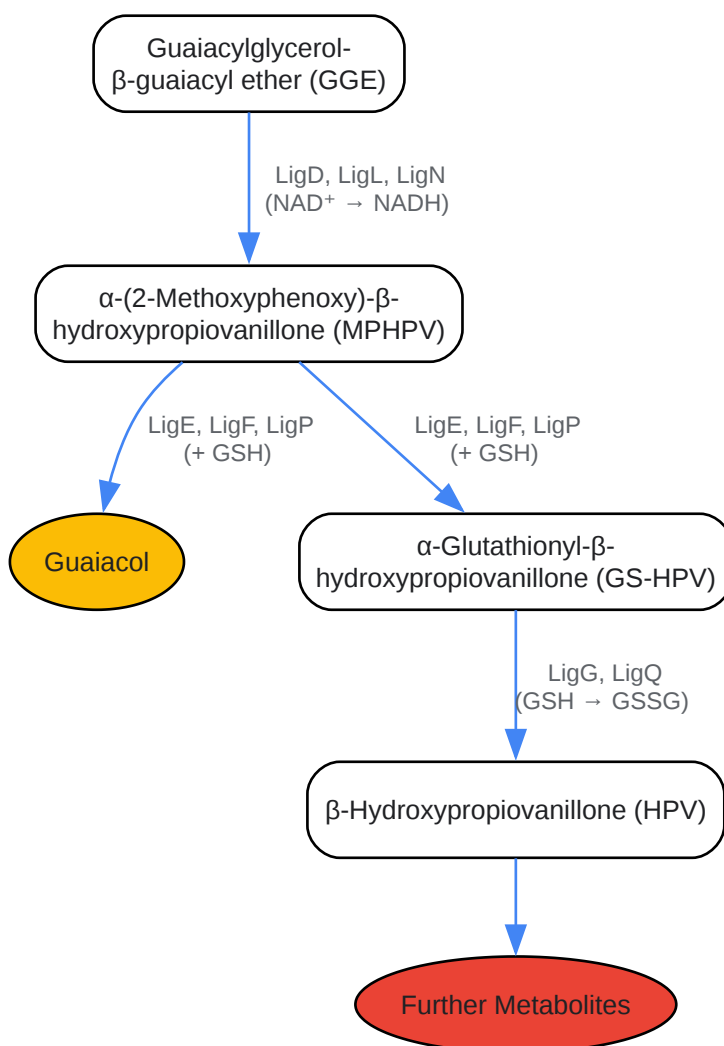
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Caption: Workflow for microbial degradation of Guaiacylglycerol-β-guaiacyl ether.

## Enzymatic Degradation Pathway in *Sphingobium* sp. SYK-6

The enzymatic degradation of Guaiacylglycerol-β-guaiacyl ether in *Sphingobium* sp. SYK-6 is a well-characterized pathway involving several key enzymes.

Signaling Pathway:



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Caption: Enzymatic degradation pathway of Guaiacylglycerol-β-guaiacyl ether.

Detailed Methodologies for Key Enzymatic Assays:

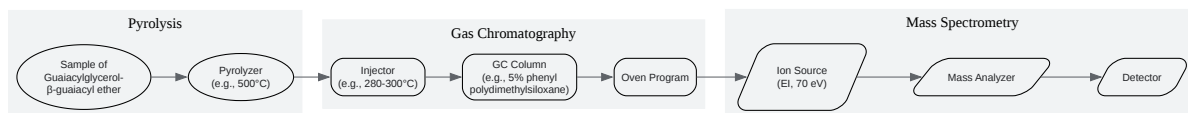
- NAD<sup>+</sup>-dependent Dehydrogenase (LigD, LigL, LigN, LigO) Assay:
  - Reaction Buffer: 25 mM phosphate (pH 6.5–7.5) or Tris (pH 7.5–9).[6]
  - Cofactor: 5 mM NAD<sup>+</sup>. [6]
  - Substrate: 6.25 to 100 μM of the appropriate stereoisomer of Guaiacylglycerol-β-guaiacyl ether.[6]

- Enzyme Concentration: Approximately 3.125 nM.[6]
- Incubation: 30 °C for 10 minutes.[6]
- Quenching: Addition of an equal volume of 5% (v/v) formic acid.[6]
- Analysis: The formation of NADH can be monitored spectrophotometrically, or the reaction products can be analyzed by HPLC.
- Glutathione S-Transferase ( $\beta$ -etherase) (LigE, LigF, LigP) Assay:
  - The assay follows the conversion of MPHPV in the presence of glutathione (GSH) to guaiacol and GS-HPV. The reaction products are typically analyzed by HPLC or mass spectrometry.
- Glutathione Lyase (LigG) Assay:
  - Reaction Buffer: 25 mM Tris, pH 9.[6]
  - Cofactor: 5 mM GSH.[6]
  - Substrate: 3.125 to 50  $\mu$ M of ( $\beta$ R)-GS-HPV.[6]
  - Enzyme Concentration: Approximately 1 nM.[6]
  - Incubation: 30 °C.[6]
  - Analysis: The depletion of the substrate and the formation of HPV are monitored by HPLC.

## Pyrolysis-Gas Chromatography/Mass Spectrometry (Py-GC/MS) Analysis

Py-GC/MS is a powerful technique to study the thermal degradation of Guaiacylglycerol- $\beta$ -guaiacyl ether, providing insights into the cleavage of the  $\beta$ -O-4 linkage at different temperatures.

Experimental Workflow:



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## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Analytical pyrolysis pathways of guaiacyl glycerol-β-guaiacyl ether by Py-GC/MS :: BioResources [bioresources.cnr.ncsu.edu]
- 4. Metabolic modification of *Sphingobium lignivorans* SYK-6 for lignin valorization through the discovery of an unusual transcriptional repressor of lignin-derived dimer catabolism - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- 5. Characterization of *Sphingomonas paucimobilis* SYK-6 genes involved in degradation of lignin-related compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Structural and Biochemical Characterization of the Early and Late Enzymes in the Lignin β-Aryl Ether Cleavage Pathway from *Sphingobium* sp. SYK-6 - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Guaiacylglycerol-beta-guaiacyl ether CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1235921#guaiacylglycerol-beta-guaiacyl-ether-cas-number-and-molecular-weight]

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